

# Cinoctramide: An Obscure Compound with Undetermined Therapeutic Potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinoctramide

Cat. No.: B1606319

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Researchers, scientists, and drug development professionals should be aware that, despite a comprehensive review of available scientific literature, **Cinoctramide** remains a compound with largely uncharacterized pharmacological properties. Information regarding its mechanism of action, specific therapeutic targets, and data from preclinical or clinical studies is not publicly available. This guide serves to summarize the existing chemical information and highlight the current knowledge gap surrounding this molecule.

**Cinoctramide**, also known by its chemical name Octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine, is a synthetic organic compound.<sup>[1]</sup> Its chemical identity is well-established, with a registered CAS number of 28598-08-5.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key chemical identifiers and properties for **Cinoctramide** is provided below. This information is derived from the PubChem database.<sup>[1]</sup>

Property	Value
IUPAC Name	1-(azocan-1-yl)-3-(3,4,5-trimethoxyphenyl)prop-2-en-1-one
Molecular Formula	C19H27NO4
Molecular Weight	333.4 g/mol
CAS Number	28598-08-5
Synonyms	Cinoctramida, Cinoctramidum, Octahydro-1-(3,4,5-trimethoxycinnamoyl)azocine

## Potential Therapeutic Targets: An Unanswered Question

A thorough search of scientific databases and literature reveals a significant lack of research into the biological activity of **Cinoctramide**. While one commercial source makes a passing mention of "neuroprotective properties," this claim is not substantiated by any publicly accessible experimental data, rendering it impossible to validate or explore further at this time. [\[2\]](#)

Consequently, the core of this technical guide—an in-depth exploration of potential therapeutic targets—cannot be constructed. The absence of in vitro and in vivo studies means there is no data to inform on:

- Binding affinities to any receptor or enzyme.
- Modulation of any signaling pathways.
- Pharmacokinetic and pharmacodynamic profiles.
- Efficacy in any disease models.

## Experimental Protocols and Data

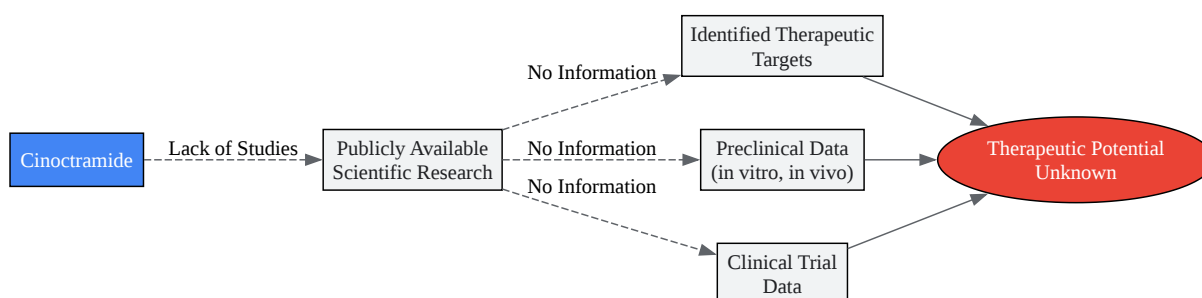
The lack of primary research literature makes it impossible to provide any experimental protocols or quantitative data related to **Cinoctramide**.

## Signaling Pathways and Experimental Workflows

As no signaling pathways or experimental workflows involving **Cinoctramide** have been described in the scientific literature, no diagrams can be generated.

## Logical Relationships

The logical relationship concerning the therapeutic potential of **Cinoctramide** can be visualized as follows:



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**Figure 1:** The current knowledge gap for **Cinoctramide**.

## Conclusion

**Cinoctramide** is a chemically defined molecule with a notable absence of published pharmacological research. For the scientific and drug development community, this presents both a challenge and an opportunity. The compound's structural features may warrant investigation for biological activity, but as it stands, any discussion of its potential therapeutic targets would be purely speculative. Further foundational research is required to determine if **Cinoctramide** holds any therapeutic promise.

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## References

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- 2. Cinoctramide [myskinrecipes.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)